

(2-(3,5-Dimethylphenyl)thiazol-4-yl)methanol

CAS number and chemical identifiers

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Compound of Interest

Compound Name: (2-(3,5-Dimethylphenyl)thiazol-4-yl)methanol

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An In-Depth Technical Guide to (2-(3,5-Dimethylphenyl)thiazol-4-yl)methanol

For Researchers, Scientists, and Drug Development Professionals

Introduction

(2-(3,5-Dimethylphenyl)thiazol-4-yl)methanol is a member of the thiazole family, a class of heterocyclic compounds renowned for their diverse and significant pharmacological activities. The thiazole ring is a core structural motif in numerous clinically approved drugs and biologically active molecules, demonstrating a broad spectrum of therapeutic potential, including antimicrobial, anti-inflammatory, and anticancer properties. This guide provides a comprehensive overview of the chemical identifiers, synthesis, and characterization of **(2-(3,5-Dimethylphenyl)thiazol-4-yl)methanol**, offering valuable insights for researchers engaged in drug discovery and development.

Chemical Identity and Nomenclature

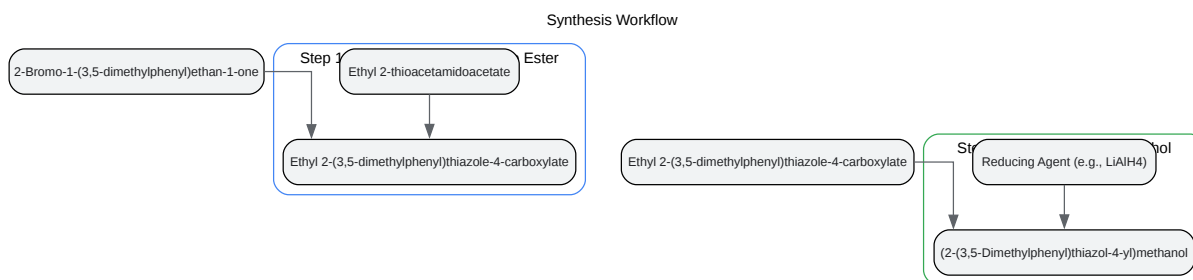
A clear and unambiguous identification of a chemical entity is paramount for scientific communication and reproducibility. This section details the key chemical identifiers for **(2-(3,5-Dimethylphenyl)thiazol-4-yl)methanol**.

Identifier	Value
CAS Number	885278-84-2[1]
Molecular Formula	C ₁₂ H ₁₃ NOS
Molecular Weight	219.30 g/mol
IUPAC Name	(2-(3,5-Dimethylphenyl)-1,3-thiazol-4-yl)methanol
SMILES	<chem>Cc1cc(cc(c1)C)c2csc(n2)CO</chem>

Synthetic Strategy and Plausible Protocol

The synthesis of **(2-(3,5-Dimethylphenyl)thiazol-4-yl)methanol** can be logically approached through a multi-step sequence, leveraging the well-established Hantzsch thiazole synthesis. This method involves the cyclocondensation of an α -haloketone with a thioamide. A subsequent reduction of an ester intermediate yields the target primary alcohol. While a specific protocol for this exact molecule is not readily available in published literature, a reliable synthetic pathway can be extrapolated from established procedures for analogous compounds[2].

Workflow for the Synthesis of (2-(3,5-Dimethylphenyl)thiazol-4-yl)methanol



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References

- 1. [2-(3,5-DIMETHYL-PHENYL)-THIAZOL-4-YL]-METHANOL - Safety Data Sheet [chemicalbook.com]
- 2. [2-(Biphenyl-4-yl)-1,3-thiazol-4-yl]methanol - PMC [pmc.ncbi.nlm.nih.gov]
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